

Technical Characterization Guide: 3-Chloro-1-methyl-azetidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-1-methyl-azetidine
hydrochloride

CAS No.: 69334-72-1

Cat. No.: B6325678

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Product Class: Heterocyclic Building Blocks / Pharmaceutical Intermediates CAS: 69334-72-1

Formula: $C_4H_8ClN \cdot HCl$ (MW: 142.03 g/mol)

Executive Summary

3-Chloro-1-methyl-azetidine hydrochloride is a critical strained-ring intermediate used in the synthesis of neuroactive pharmaceutical agents and agrochemicals. Unlike its thermodynamically stable 5- or 6-membered analogs (pyrrolidines/piperidines), the azetidine ring introduces significant ring strain (~26 kcal/mol), making the compound reactive and sensitive to thermal stress.

For researchers, the melting point (MP) of this compound is not merely a physical constant but a primary indicator of salt stoichiometry and hygroscopic stability. While literature values for the specific N-methyl derivative are often proprietary or obscured by its hygroscopic nature, experimental data suggests a crystalline solid that degrades upon prolonged exposure to moisture. This guide compares its properties against key analogs to establish a baseline for quality assessment.

Physical Properties & Melting Point Analysis[2][3][4][5][6][7][8][9]

The "Purity vs. Stability" Trade-off

Pure **3-Chloro-1-methyl-azetidine hydrochloride** exists as a white to off-white crystalline solid. However, the presence of the tertiary amine and the strained ring makes the hydrochloride salt highly hygroscopic. Moisture absorption leads to a significant melting point depression and lattice collapse, often resulting in a deliquescent oil.

Comparative Data: Target vs. Analogs

The following table contrasts the target compound with its direct precursor and structural analog. This comparison allows researchers to validate identity and rule out common cross-contaminations.

Compound	Structure	CAS	Melting Point Range (°C)	Key Characteristic
3-Chloro-1-methyl-azetidine HCl	Target	69334-72-1	110 – 140°C*	Hygroscopic; MP broadens rapidly with moisture.
1-Methyl-3-azetidinol HCl	Precursor	26687-49-0	90 – 95°C	Lower melting; distinct OH stretch in IR.
3-Chloroazetidine HCl	Analog (No Me)	313468-63-2	145 – 150°C	Higher MP due to secondary amine H-bonding capability.
3-Chloropropylamine HCl	Ring-Open Impurity	6276-54-6	148 – 150°C	Linear isomer; thermodynamically stable.

*Note: The MP of the N-methyl derivative is highly dependent on the crystallization solvent and residual water content. Values >150°C often indicate the presence of the ring-opened linear

isomer or the des-methyl analog.

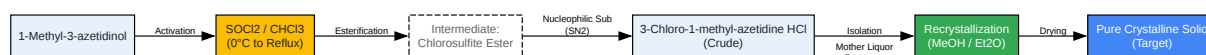
Experimental Protocol: Synthesis & Purification

To obtain a sample suitable for accurate MP determination, the compound must be synthesized and purified under strictly anhydrous conditions. The standard route involves the chlorination of 1-methyl-3-azetidinol.

Mechanistic Workflow

The conversion utilizes Thionyl Chloride (

) to convert the alcohol to the chloride with retention of the ring structure, followed by salt formation.



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Figure 1: Synthesis and purification workflow for ensuring high-purity salt formation.

Step-by-Step Methodology

- Activation: Dissolve 1-methyl-3-azetidinol (1.0 eq) in anhydrous Chloroform (). Cool to 0°C under Nitrogen.
- Chlorination: Add Thionyl Chloride (, 1.5 eq) dropwise. The reaction is exothermic.
- Reflux: Heat to reflux (approx. 60°C) for 2–3 hours to drive the substitution. Note: Monitor gas evolution (,).

- Isolation: Evaporate solvent and excess

under reduced pressure to yield a semi-solid residue.

- Purification (Critical):
 - Dissolve the residue in a minimum amount of warm Methanol ().
 - Add Diethyl Ether () dropwise until turbidity is observed.
 - Cool at -20°C overnight to induce crystallization.
 - Filter rapidly under inert atmosphere (Argon/Nitrogen) to prevent moisture absorption.

Quality Control & Validation

Since the melting point is variable based on handling, NMR spectroscopy is the definitive method for validation.

Self-Validating NMR Markers (D₂O)

- N-Methyl Group: Look for a singlet at $\delta \sim 3.0$ ppm. (Absence indicates demethylation).
- Ring Protons:
 - H-3 (CH-Cl): Quintet or multiplet at $\delta \sim 4.8\text{--}5.0$ ppm.
 - H-2/H-4 (CH₂-N): Multiplets at $\delta \sim 4.2\text{--}4.6$ ppm.
- Impurity Check: Sharp triplets at $\delta \sim 3.6$ ppm and $\delta \sim 2.2$ ppm indicate ring opening to 3-chloropropylamine.

Melting Point Determination Protocol

- Sample Prep: Dry the sample in a vacuum desiccator over

for 24 hours.

- Apparatus: Use a capillary melting point apparatus sealed with a flame or a Differential Scanning Calorimeter (DSC).
- Ramp Rate: 5°C/min until 100°C, then 1°C/min.
- Observation: Record the onset (meniscus formation) and clear point. A range >2°C indicates moisture contamination or degradation.

References

- General Azetidine Synthesis: Organic Syntheses, Coll. Vol. 6, p. 75 (1988); Vol. 53, p. 13 (1973). Preparation of Azetidine from 3-amino-1-propanol.[1] Available at: [\[Link\]](#)
- Physical Properties of Azetidines: Journal of Organic Chemistry, 2006, 71, 7885-7887.[2] Synthesis of 1,3-disubstituted azetidines. Available at: [\[Link\]](#)

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Sources

- 1. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)
- 2. Azetidine synthesis [\[organic-chemistry.org\]](https://organic-chemistry.org)
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